

Performance Showdown: Vat Red 15 Versus Other Perinone Pigments

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Compound of Interest

Compound Name: Vat Red 15

Cat. No.: B1585388

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For researchers, scientists, and professionals in drug development, the selection of high-performance organic pigments is critical for applications ranging from durable coatings to advanced material science. Among the elite classes of pigments, perinones are renowned for their exceptional stability. This guide provides an objective comparison of **Vat Red 15** against other key perinone pigments, supported by performance data and detailed experimental methodologies.

Unveiling the Perinone Family: Vat Red 15 and its Counterparts

Perinone pigments are characterized by their core chemical structure, which gives rise to geometric isomers—'cis' and 'trans' forms—that exhibit distinct color and performance characteristics. **Vat Red 15** is chemically identical to Pigment Red 194 (PR194), representing the cis isomer of the perinone structure.^{[1][2][3]} The most commercially significant trans isomer is Pigment Orange 43 (PO43).^[3] This guide will focus on the comparative performance of these two key perinone pigments.

At a Glance: Performance Data

The following tables summarize the key performance indicators for **Vat Red 15** (Pigment Red 194) and Pigment Orange 43, offering a clear comparison for material selection.

Table 1: General and Physical Properties

Property	Vat Red 15 (Pigment Red 194)	Pigment Orange 43
C.I. Name	Pigment Red 194	Pigment Orange 43
C.I. Number	71100	71105
CAS Number	4216-02-8	4424-06-0
Chemical Formula	C ₂₆ H ₁₂ N ₄ O ₂	C ₂₆ H ₁₂ N ₄ O ₂
Isomer	cis	trans
Appearance	Purple-red powder	Bright, reddish-orange powder
Specific Gravity	1.70 g/cm ³	1.5 g/cm ³
Oil Absorption	40-45 g/100g	65-75 g/100g

Table 2: Stability and Fastness Properties

Performance Metric	Vat Red 15 (Pigment Red 194)	Pigment Orange 43
Heat Stability	≥ 300°C	280°C (in HDPE)
Lightfastness (BWS)	7-8	7-8
Weather Fastness	-	4-5 (out of 5)
Acid Resistance	5 (out of 5)	5 (out of 5)
Alkali Resistance	5 (out of 5)	5 (out of 5)
Migration Resistance	5 (out of 5)	5 (out of 5)

In-Depth Experimental Protocols

To ensure accurate and reproducible performance evaluation, standardized testing methodologies are crucial. Below are detailed protocols for the key experiments cited in this guide.

Lightfastness Testing

Lightfastness is determined by exposing pigmented samples to a xenon-arc lamp, which simulates natural sunlight. The protocol adheres to the principles of ISO 105-B02.

Objective: To assess the resistance of the pigment to fading when exposed to an artificial light source representative of natural daylight.

Apparatus:

- Xenon-arc lamp weathering instrument.
- Blue Wool Standards (BWS) #1-8.
- Grey Scale for assessing color change (ISO 105-A02).
- Specimen holders.

Procedure:

- **Sample Preparation:** A dispersion of the pigment in a suitable medium (e.g., a polymer or paint base) is prepared and applied uniformly to a substrate. A portion of the sample is masked to serve as the unexposed reference.
- **Mounting:** The prepared samples and the Blue Wool Standards are mounted in the specimen holders.
- **Exposure:** The samples are placed in the xenon-arc weathering instrument. The exposure conditions (irradiance, temperature, humidity) are set according to the specific requirements of ISO 105-B02.
- **Evaluation:** The samples are periodically inspected. The degree of fading is assessed by comparing the exposed portion of the sample to the unexposed portion using the Grey Scale. The lightfastness rating is determined by identifying which Blue Wool Standard shows a similar degree of fading. The scale ranges from 1 (very poor) to 8 (outstanding).

Heat Stability Testing

The heat stability of a pigment is critical for applications involving high-temperature processing, such as in plastics. This protocol is based on the principles of ASTM D648, which determines the Deflection Temperature Under Load (DTUL).

Objective: To determine the temperature at which a standard test bar of a pigmented plastic deflects under a specified load.

Apparatus:

- Three-point bending fixture.
- Heating bath (e.g., silicone oil).
- Temperature controller and sensor.
- Load application device.
- Deflection measurement device.

Procedure:

- Specimen Preparation: Standardized test bars are prepared by incorporating the pigment into the desired polymer at a specified concentration.
- Test Setup: The test bar is placed on the supports of the three-point bending fixture within the heating bath.
- Loading: A specified load (e.g., 0.455 MPa or 1.82 MPa) is applied to the center of the test bar.
- Heating: The temperature of the bath is increased at a constant rate (e.g., 2°C per minute).
- Measurement: The temperature at which the test bar deflects by a specified amount (typically 0.25 mm) is recorded as the Heat Deflection Temperature.

Chemical Resistance Testing

This protocol outlines a method for determining the resistance of a pigmented coating to various liquid chemicals, based on ISO 2812.

Objective: To evaluate the effect of various chemical agents on a pigmented surface.

Apparatus:

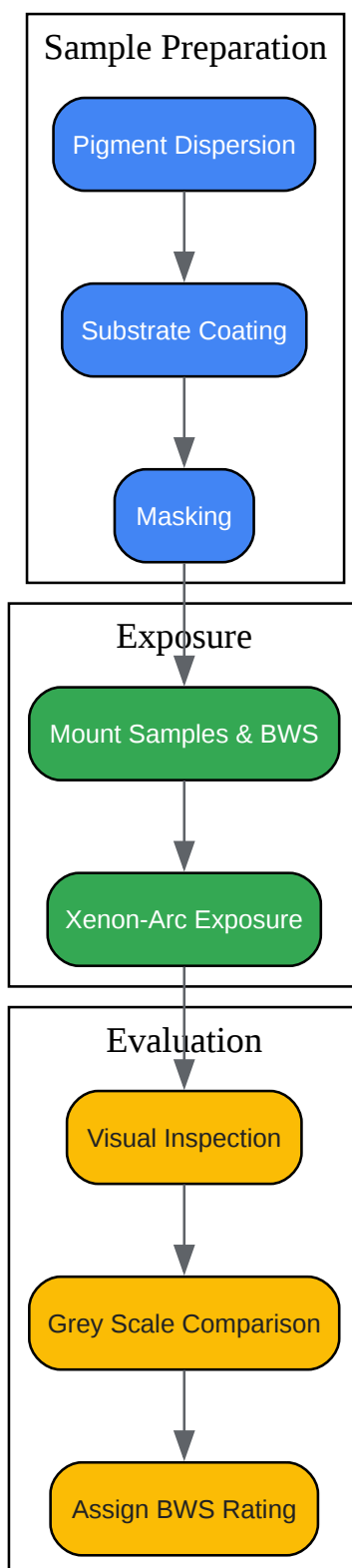
- Test panels coated with the pigmented formulation.
- Pipettes or droppers.
- Cover glasses.
- A range of test liquids (e.g., acids, alkalis, solvents).

Procedure:

- **Sample Preparation:** The pigment is dispersed in a coating formulation, which is then applied to standardized test panels and allowed to cure completely.
- **Spot Test:** A small volume of the test liquid is applied to the surface of the coated panel. The drop is then covered with a cover glass to prevent evaporation.
- **Exposure:** The panel is left undisturbed for a specified period (e.g., 24 hours) at a controlled temperature.
- **Evaluation:** After the exposure time, the cover glass is removed, and the test area is gently cleaned. The surface is then examined for any changes, such as discoloration, blistering, softening, or loss of adhesion. The resistance is typically rated on a scale from 0 (no effect) to 5 (severe effect).

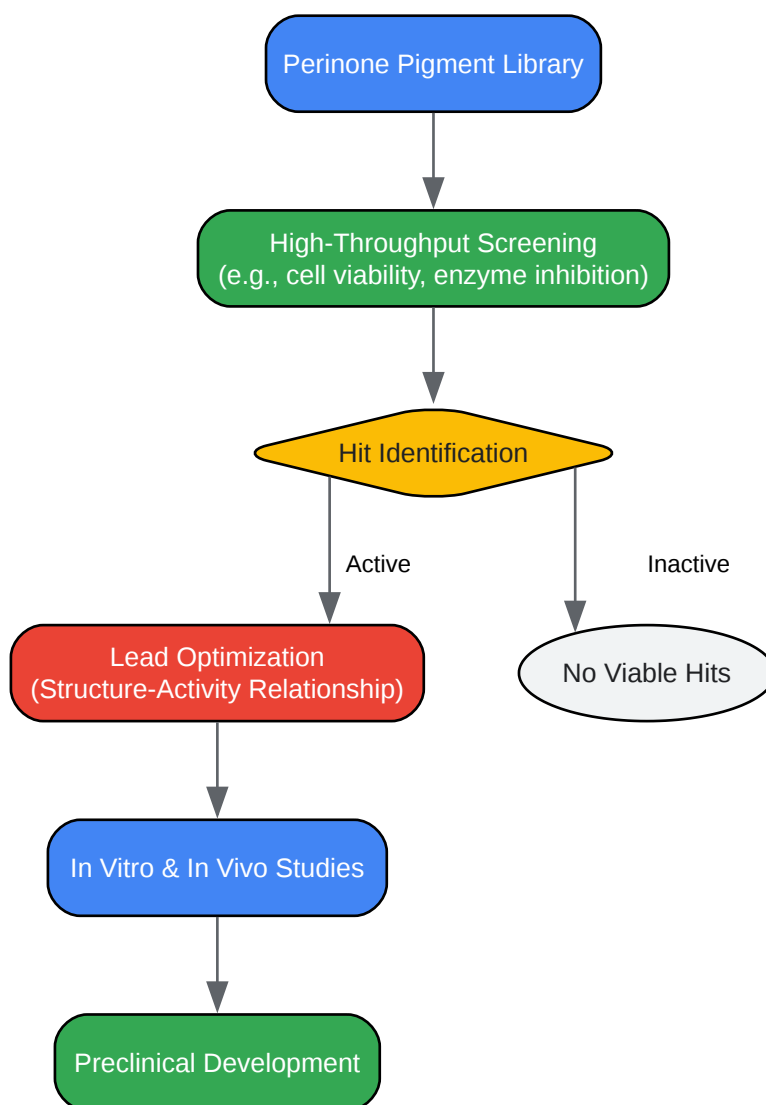
Visualizing Experimental and Application Workflows

To further clarify the processes involved in pigment evaluation and potential application, the following diagrams are provided.



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Experimental workflow for lightfastness testing.



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